

Personal protective equipment for handling 1,3-Diphenyl-1H-pyrazole-4-carbaldehyde

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Compound of Interest

Compound Name: 1,3-Diphenyl-1H-pyrazole-4-carbaldehyde

Cat. No.: B1296610

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Essential Safety and Handling Guide for 1,3-Diphenyl-1H-pyrazole-4-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **1,3-Diphenyl-1H-pyrazole-4-carbaldehyde** (CAS No. 21487-45-6). Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance in the laboratory.

Hazard Summary

1,3-Diphenyl-1H-pyrazole-4-carbaldehyde is classified as a hazardous substance with the following primary concerns:

- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Serious Eye Damage: Causes serious eye damage.[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

Due to these hazards, stringent adherence to personal protective equipment (PPE) protocols is mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling this compound.

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [3]
Hand Protection	Chemical-Resistant Gloves	Nitrile or Neoprene gloves are recommended. Ensure proper glove removal technique is followed. [4]
Respiratory Protection	Air-Purifying Respirator	A minimum of a NIOSH-approved N95 dust mask is required for handling small quantities in a well-ventilated area. For procedures that may generate significant dust or aerosols, a half-mask or full-face respirator with particulate filters (P100) is recommended.
Body Protection	Laboratory Coat	Standard laboratory coat.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **1,3-Diphenyl-1H-pyrazole-4-carbaldehyde** is crucial for minimizing exposure risk.

- Preparation:

- Ensure a calibrated analytical balance and all necessary glassware are clean and readily accessible within a certified chemical fume hood.

- Verify that an eyewash station and safety shower are unobstructed and in close proximity to the handling area.[\[3\]](#)
- Don all required PPE as specified in the table above.
- Weighing and Aliquoting:
 - Perform all weighing and aliquoting of the solid compound within the chemical fume hood to control dust.
 - Use anti-static weighing paper or a suitable container to prevent dispersal of the powder.
 - Close the primary container tightly immediately after use.
- Solution Preparation:
 - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
 - Ensure the dissolution vessel is appropriately sized and sealed during mixing.
- Post-Handling:
 - Decontaminate all surfaces and equipment immediately after use following the specified decontamination protocol.
 - Carefully remove and dispose of contaminated PPE in the designated hazardous waste stream.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan: A Step-by-Step Guide

Proper disposal of **1,3-Diphenyl-1H-pyrazole-4-carbaldehyde** and associated waste is imperative to prevent environmental contamination and ensure regulatory compliance.

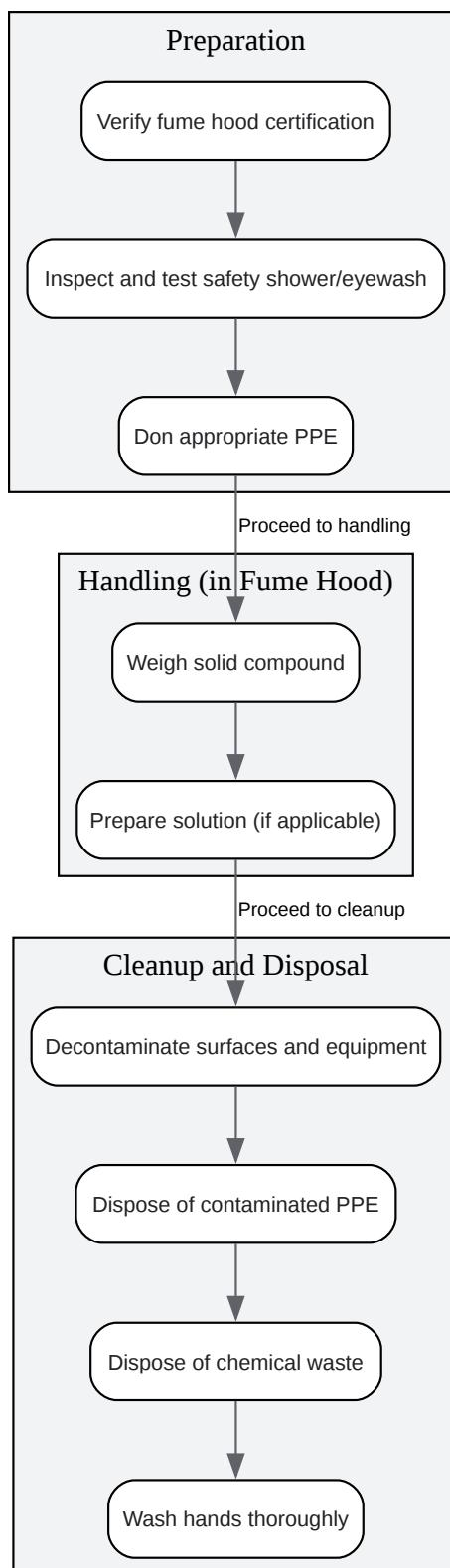
- Waste Segregation:
 - Solid Waste: Collect unused or contaminated solid **1,3-Diphenyl-1H-pyrazole-4-carbaldehyde**, along with contaminated items such as weighing paper and disposable

plasticware, in a dedicated, clearly labeled, and sealed hazardous waste container.

- Liquid Waste: Collect any solutions containing the compound in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Contaminated PPE: Dispose of used gloves, masks, and other contaminated disposable PPE in the solid hazardous waste container.

- Container Labeling:
 - All waste containers must be labeled with "Hazardous Waste" and the full chemical name: **"1,3-Diphenyl-1H-pyrazole-4-carbaldehyde"**.
 - Indicate the primary hazards (e.g., Skin Irritant, Eye Damage, Respiratory Irritant).
- Storage:
 - Store sealed hazardous waste containers in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials.
- Disposal:
 - Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed chemical waste disposal contractor.[\[3\]](#)[\[5\]](#) Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **1,3-Diphenyl-1H-pyrazole-4-carbaldehyde**.

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References

- 1. biosynth.com [biosynth.com]
- 2. 1,3-Diphenyl-1H-pyrazole-4-carboxaldehyde | C16H12N2O | CID 555820 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. angenechemical.com [angenechemical.com]
- 5. fishersci.com [fishersci.com]
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